

Application Notes and Protocols for 5-Nonanol in Fragrance Development

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Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

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For Researchers, Scientists, and Fragrance Development Professionals

These application notes provide a comprehensive overview of the potential use of **5-Nonanol** in fragrance development. The information is intended for an audience with a professional understanding of fragrance chemistry and evaluation. While **5-Nonanol** is described as having a generally fruity aroma, conflicting reports exist regarding its widespread use in commercial fragrances. Therefore, it is presented here as a material for evaluation and creative application by experienced perfumers.

Olfactory Profile and Physicochemical Properties

5-Nonanol (CAS No. 623-93-8) is a secondary aliphatic alcohol. Its olfactory profile is not as extensively documented as its isomer, 1-Nonanol (Alcohol C-9). However, available data suggests a profile that can be a valuable addition to certain fragrance compositions.

Table 1: Physicochemical and Olfactory Properties of **5-Nonanol** and Related C9 Alcohols

Property	5-Nonanol	1-Nonanol (for comparison)
CAS Number	623-93-8	143-08-8
Molecular Formula	C9H20O	C9H20O
Molecular Weight	144.26 g/mol	144.26 g/mol
Boiling Point	193-195 °C[1]	215 °C
Flash Point	~77-80 °C[1]	96 °C
Odor Description	Fruity[2]	Powerful fatty-floral, rose, orange facets, clean, oily[3][4]
Potential Use	Modifier in fruity, floral, or green accords	Floral compositions (rose, orange blossom), citrus accords[3][5]
Recommended for Fragrance Use	Conflicting Information (Some sources state "not for fragrance use"[1])	Yes, with typical usage levels of 0.5% to 10% in the fragrance concentrate[4][5]

Experimental Protocols

The following protocols are provided as a guide for the evaluation and application of **5-Nonanol** in fragrance development.

Protocol for Sensory Evaluation of 5-Nonanol

This protocol outlines the steps for a systematic sensory evaluation of **5-Nonanol** to determine its olfactory characteristics over time.

Materials:

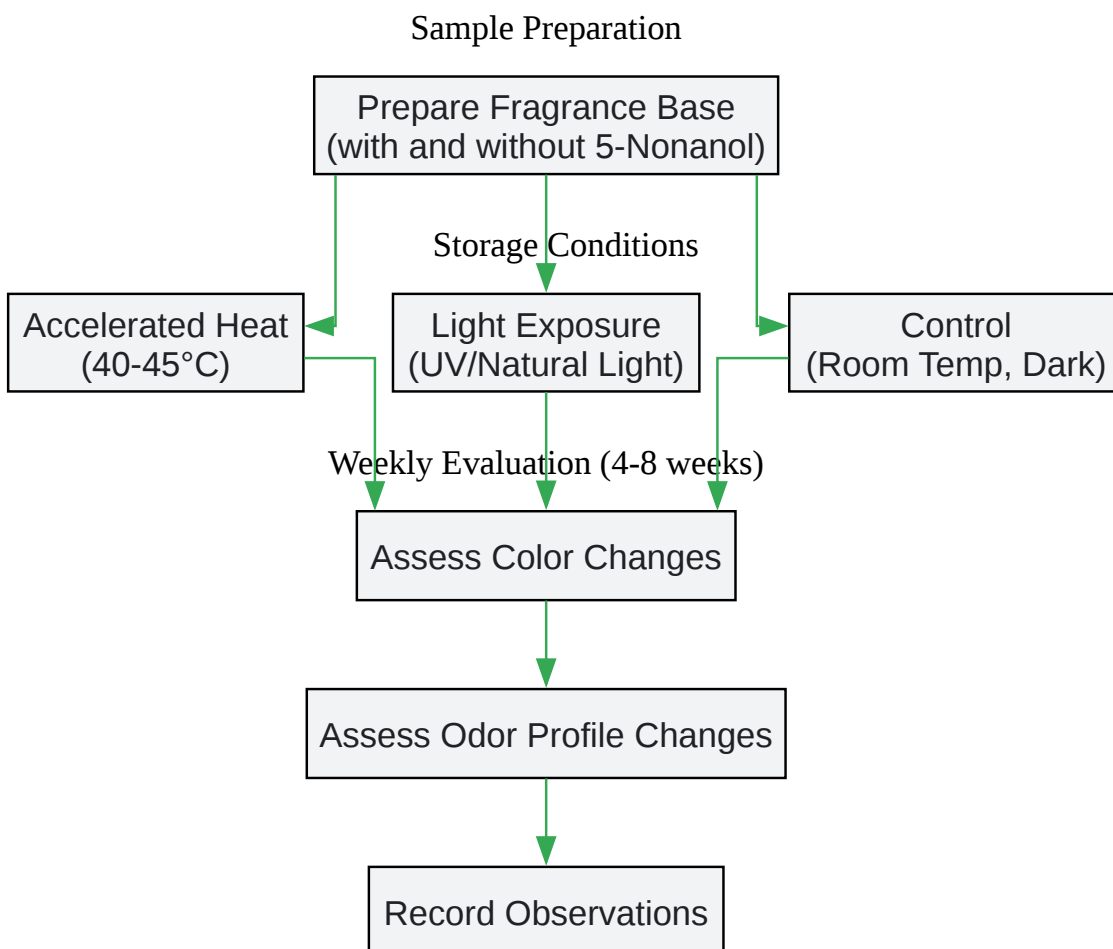
- **5-Nonanol**
- Ethanol (perfumer's grade, odorless)[6][7]
- Standard fragrance smelling strips (blotters)

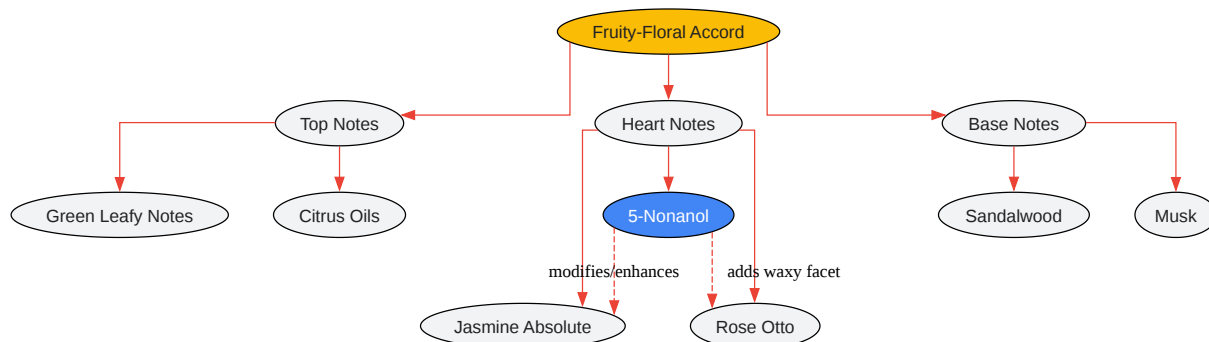
- Glass beakers
- Pipettes or droppers
- Airtight containers for dilutions
- Odor-free environment

Procedure:

- Preparation of Dilutions:
 - Prepare a 10% dilution of **5-Nonanol** in perfumer's grade ethanol. This is a standard practice for evaluating the character of potent aroma chemicals.
 - Label the container clearly.
- Blotter Test:
 - Dip a clean smelling strip into the 10% dilution of **5-Nonanol**, ensuring the strip is moistened but not saturated.
 - Wave the strip gently under the nose to evaluate the initial impression (top notes).
 - Record the olfactory characteristics at the following intervals:
 - Initial (0-5 minutes)
 - Middle (30 minutes - 1 hour)
 - Dry-down (2, 4, and 6 hours)[\[4\]](#)
 - Use descriptive terms to note the scent profile at each stage (e.g., fruity, waxy, green, floral, woody). Note any changes in character or intensity.
- Panel Evaluation (Descriptive Analysis):[\[8\]](#)[\[9\]](#)
 - Recruit a panel of at least 5-10 trained sensory assessors.

- Provide each panelist with a freshly dipped smelling strip (from the 10% dilution).
- Ask panelists to independently evaluate and write down descriptive terms for the odor at the initial, middle, and dry-down stages.
- Compile the descriptors to create a comprehensive olfactory profile.





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